

Synthesis of Benzylammonium Iodide Powder: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Benzylammonium iodide*

Cat. No.: *B8034516*

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This technical guide provides a comprehensive overview of the synthesis of **benzylammonium iodide** powder, a primary ammonium salt with applications in materials science, particularly as a precursor for perovskite-based opto-electronic systems.^{[1][2]} This document details the primary synthetic route, experimental protocols, and relevant data for the preparation of high-purity **benzylammonium iodide**.

Introduction

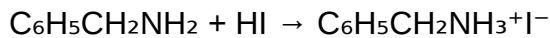
Benzylammonium iodide (BzAI), also known as benzylamine hydroiodide, is an organic ammonium halide salt.^[1] It is comprised of a benzylammonium cation and an iodide anion. The compound is a white crystalline powder with a melting point of approximately 179 °C.^[1] Its primary application is in the field of materials science, where it serves as a component in the formation of two-dimensional (2D) and mixed-dimensional perovskite structures for use in solar cells and light-emitting diodes.^{[1][2]}

Synthesis Route

The most direct and efficient method for the synthesis of **benzylammonium iodide** is the acid-base neutralization reaction between benzylamine and hydroiodic acid. This reaction is a straightforward proton transfer from the hydroiodic acid to the amine group of the benzylamine, forming the benzylammonium cation and the iodide anion, which then associate to form the salt.

Reaction Scheme

The overall reaction can be depicted as follows:



Benzylamine reacts with Hydroiodic Acid to yield **Benzylammonium Iodide**.

Data Presentation

The following table summarizes the key quantitative data for the reactants and the product in the synthesis of **benzylammonium iodide**.

Compound	Formula	Molar Mass (g/mol)	Density (g/mL)	Melting Point (°C)	Boiling Point (°C)
Benzylamine	C ₇ H ₉ N	107.15	0.981	-10	185
Hydroiodic Acid (57% aq.)	HI	127.91	~1.7	-51	127
Benzylammonium Iodide	C ₇ H ₁₀ IN	235.07	N/A	-179	N/A

Experimental Protocol

This protocol is adapted from the well-established synthesis of similar primary ammonium halides, such as methylammonium iodide.[3]

Materials:

- Benzylamine (≥99%)
- Hydroiodic acid (57 wt. % in water, stabilized)
- Diethyl ether (anhydrous)
- Ethanol (absolute)

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Rotary evaporator
- Büchner funnel and filter paper
- Vacuum oven

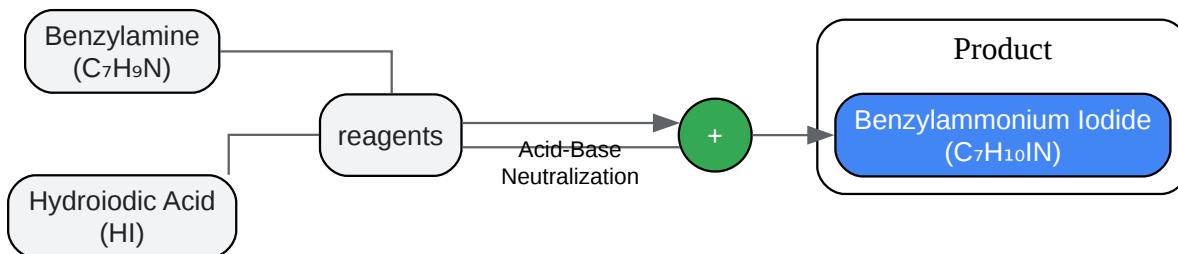
Procedure:

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stir bar and place it in an ice bath on a magnetic stirrer.
- **Addition of Benzylamine:** Add a specific molar amount of benzylamine to the flask.
- **Slow Addition of Hydroiodic Acid:** Slowly add a stoichiometric equivalent of hydroiodic acid (57%) to the stirred benzylamine solution via a dropping funnel over a period of 30-60 minutes. Maintain the temperature of the reaction mixture at or below 5 °C during the addition.
- **Reaction:** After the addition is complete, allow the mixture to stir for an additional 2 hours at room temperature.
- **Solvent Removal:** Remove the solvent by rotary evaporation at 50-60 °C until a solid or highly viscous oil is obtained.
- **Precipitation and Washing:** Add a sufficient amount of diethyl ether to the flask and stir vigorously to precipitate the white solid product. Collect the solid by vacuum filtration using a Büchner funnel. Wash the collected solid with several portions of diethyl ether to remove any unreacted starting materials and impurities.

- Drying: Dry the purified **benzylammonium iodide** powder in a vacuum oven at 60 °C for 12-24 hours.
- Recrystallization (Optional): For higher purity, the crude product can be recrystallized. Dissolve the powder in a minimal amount of hot absolute ethanol and allow it to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization. Collect the crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum.

Visualizations

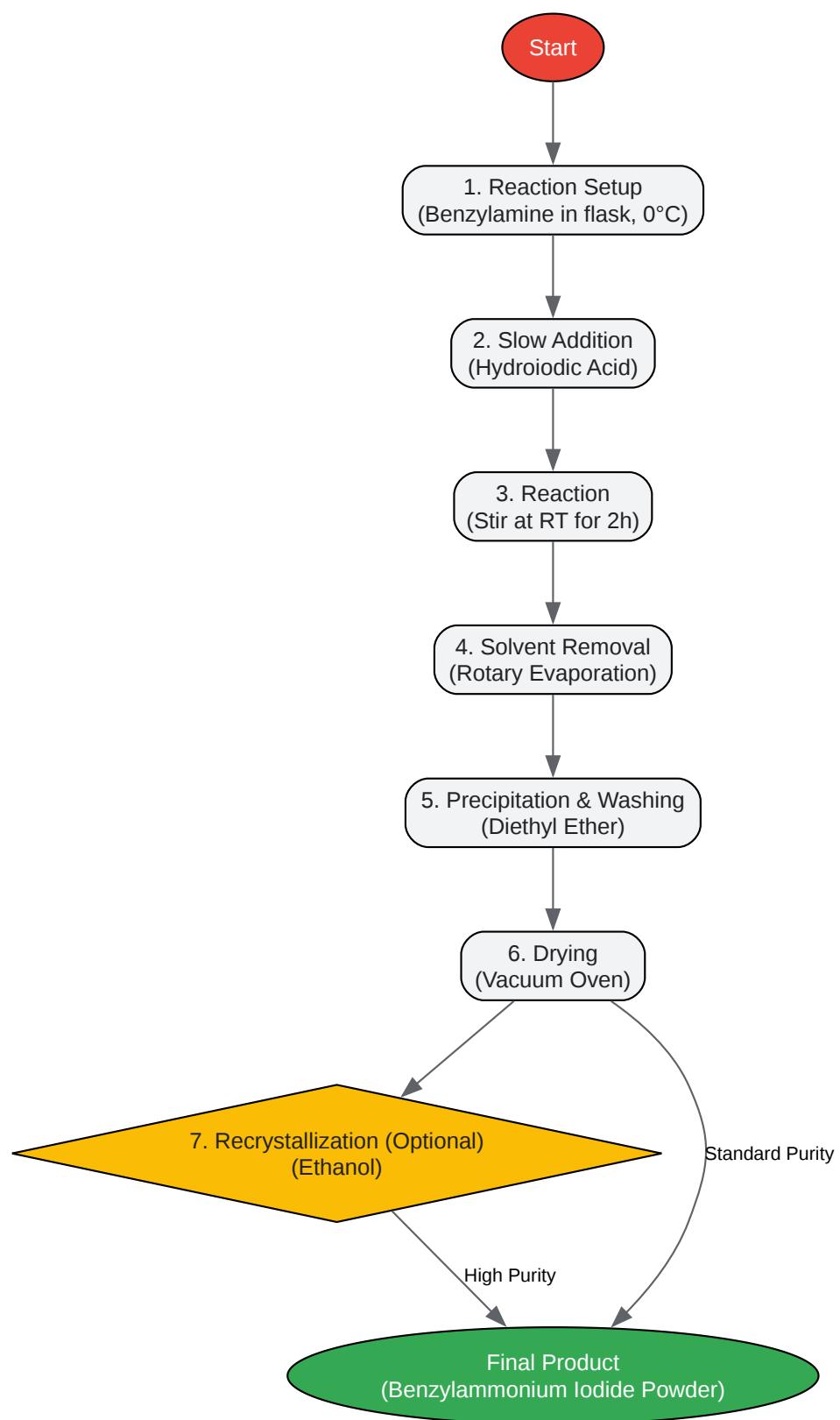
Synthesis Pathway



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Caption: Synthesis pathway for **benzylammonium iodide**.

Experimental Workflow

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Caption: Experimental workflow for **benzylammonium iodide** synthesis.

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